

Essential Safety and Logistical Information for Handling Genistein 8-C-glucoside

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Compound of Interest

Compound Name: Genistein 8-C-glucoside

Cat. No.: B1242707

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Disclaimer: A specific Safety Data Sheet (SDS) for **Genistein 8-C-glucoside** was not found in the available resources. The following safety and handling recommendations are based on the SDS for the related compound, Genistein. Researchers should handle **Genistein 8-C-glucoside** with caution and perform a risk assessment prior to use.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals working with **Genistein 8-C-glucoside**. The following procedural guidance is designed to answer specific operational questions and ensure safe handling and disposal.

Personal Protective Equipment (PPE)

When handling **Genistein 8-C-glucoside**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The following PPE is recommended based on the safety profile of Genistein:

PPE Category	Recommendation
Eye Protection	Use safety goggles with side protection.
Hand Protection	Wear suitable chemical-resistant gloves tested according to EN 374. It is recommended to check the resistance of the gloves to the specific solvent being used with the supplier.
Body Protection	Wear a laboratory coat. Take off contaminated clothing immediately.
Respiratory Protection	In case of dust formation, use a particulate filter respirator.

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **Genistein 8-C-glucoside** and ensuring a safe laboratory environment.

Handling:

- Avoid contact with skin, eyes, and clothes.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)
- Avoid dust formation and ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- Wash hands before breaks and after work.[\[1\]](#)
- Keep away from food, drink, and animal feedingstuffs.[\[1\]](#)

Storage:

- Store in a dry place.[\[1\]](#)
- Keep in a cool place, with a recommended storage temperature of 2–8 °C.[\[1\]](#)
- Protect from direct light irradiation and heat.

Disposal Plan

Proper disposal of **Genistein 8-C-glucoside** and its containers is essential to prevent environmental contamination.

- **Unused Product:** Dispose of in accordance with local, state, and federal regulations. Place in appropriate containers for disposal.[\[1\]](#)
- **Contaminated Packaging:** Dispose of as unused product.
- **Spills:**
 - For non-emergency personnel, avoid contact with the substance and do not breathe dust.
[\[1\]](#)
 - Keep away from drains, surface, and ground water.[\[1\]](#)
 - Take up mechanically, controlling for dust, and place in appropriate containers for disposal.
[\[1\]](#)

Quantitative Data Summary

The following table summarizes key quantitative data for Genistein, which may be relevant for risk assessment of **Genistein 8-C-glucoside**.

Data Point	Value	Source
Acute Toxicity (Oral)	Harmful if swallowed. [3]	Cayman Chemical
Skin Irritation	Causes skin irritation. [3]	Cayman Chemical
Eye Irritation	Causes serious eye irritation. [3]	Cayman Chemical
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation. [3]	Cayman Chemical

Experimental Protocol: Cytotoxicity Assay of Genistein 8-C-glucoside on SK-OV-3 Ovarian Carcinoma Cells

This protocol is adapted from a study investigating the cytotoxic activity of **Genistein 8-C-glucoside**.

Objective: To determine the effect of **Genistein 8-C-glucoside** on the proliferation of human SK-OV-3 ovarian carcinoma cells.

Materials:

- **Genistein 8-C-glucoside** (G8CG)
- SK-OV-3 human ovarian carcinoma cells
- Cell culture medium (e.g., RPMI 1640)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Phosphate-Buffered Saline (PBS), pH 7.4
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- 96-well microtiter plates
- CO2 incubator (37°C, 5% CO2)

Methodology:

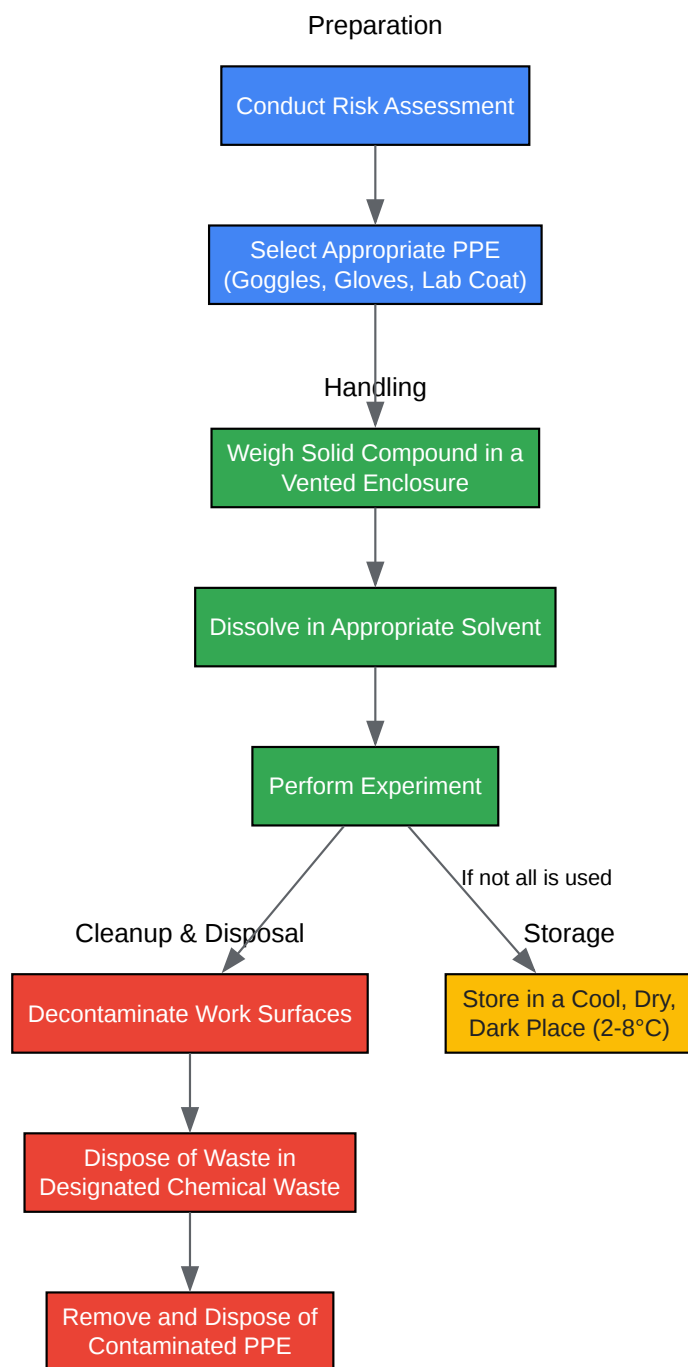
- **Cell Seeding:** Seed SK-OV-3 cells in 96-well microtiter plates at an initial density of 3×10^4 cells per well in 200 μ L of complete culture medium.

- Incubation: Incubate the plates for 24 hours at 37°C in a 5% CO₂ atmosphere to allow for cell attachment.
- Treatment: Prepare various concentrations of **Genistein 8-C-glucoside** (e.g., 1-90 µM) by diluting a stock solution in the culture medium. The final DMSO concentration should not affect cell viability.
- Remove the existing medium from the wells and add 200 µL of the medium containing the different concentrations of G8CG. Include control wells with medium and the vehicle (DMSO) only.
- Incubate the plates for 24 or 48 hours at 37°C in a 5% CO₂ atmosphere.
- MTT Assay:
 - After the incubation period, add 50 µL of MTT solution to each well.
 - Incubate the plates for an additional 4 hours.
 - Carefully remove the MTT-containing medium.
 - Add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Data Analysis: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader. The absorbance is proportional to the number of viable cells.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Genistein 8-C-glucoside** in a laboratory setting.

Safe Handling Workflow for Genistein 8-C-glucoside

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Genistein 8-C-glucoside**.

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References

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